

Physical and chemical properties of Ethyl 5-bromothiophene-3-carboxylate

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Compound of Interest

Compound Name: *Ethyl 5-bromothiophene-3-carboxylate*

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An In-depth Technical Guide to Ethyl 5-bromothiophene-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 5-bromothiophene-3-carboxylate is a halogenated heterocyclic compound that serves as a crucial building block in organic synthesis. Its thiophene core, functionalized with both a bromine atom and an ethyl carboxylate group, offers versatile reactivity for creating more complex molecular architectures. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and safety considerations, tailored for professionals in research and development. The strategic positioning of the bromo and ester functionalities makes it a valuable intermediate in the synthesis of agrochemicals and pharmaceutical agents, where the thiophene moiety is a common scaffold.^{[1][2]}

Core Properties

The physical and chemical properties of **Ethyl 5-bromothiophene-3-carboxylate** are summarized below. These properties are essential for its handling, storage, and application in synthetic chemistry.

Physical and Chemical Data

Property	Value	Source
Molecular Formula	C ₇ H ₇ BrO ₂ S	[3][4]
Molecular Weight	235.10 g/mol	[3]
CAS Number	170355-38-1	[3]
Appearance	Not specified (likely a liquid or low-melting solid)	
Density	1.6 ± 0.1 g/cm ³	[4]
Boiling Point	261.1 ± 20.0 °C at 760 mmHg	[4]
Flash Point	111.7 ± 21.8 °C	[4]
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	[4]
Refractive Index	1.581	[4]
LogP (octanol/water)	3.13	[4]
Polar Surface Area (PSA)	54.54 Å ²	[4]

Computed Properties

Property	Value	Source
Exact Mass	233.93501 Da	[3]
XLogP3	2.8	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	2	[3]
Topological Polar Surface Area	54.5 Å ²	[3]
Heavy Atom Count	11	[3]

Synthesis and Experimental Protocols

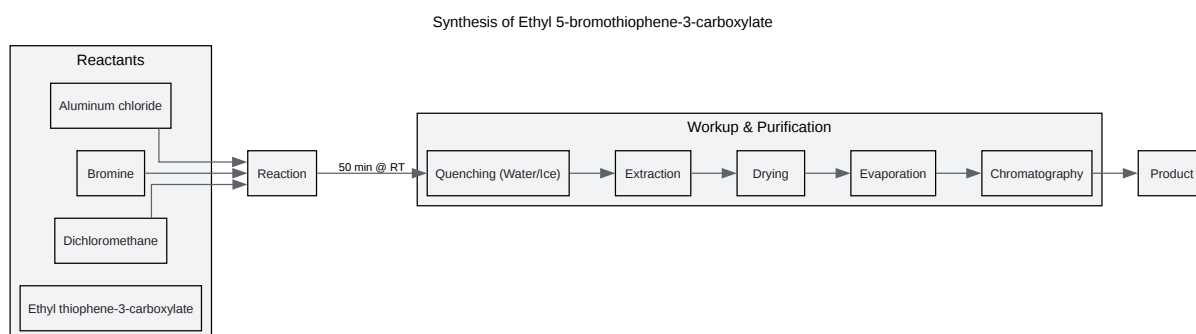
The synthesis of **Ethyl 5-bromothiophene-3-carboxylate** is typically achieved through the electrophilic bromination of ethyl thiophene-3-carboxylate.

Experimental Protocol: Bromination of Ethyl Thiophene-3-carboxylate[1]

- Materials:
 - Ethyl thiophene-3-carboxylate (10 g, 67 mmol)
 - Aluminum chloride (20 g, 147 mmol)
 - Bromine (4 ml, 73 mmol)
 - Dichloromethane (170 ml total)
 - Water/ice mixture
 - Magnesium sulfate
 - Silica gel for chromatography
 - Heptane/Ethyl acetate mixture (9:1)
- Procedure:
 - A solution of ethyl thiophene-3-carboxylate (10 g) in dichloromethane (160 ml) is cooled to 0°C in an ice bath.
 - Aluminum chloride (20 g) is added portion-wise to the cooled solution, maintaining the temperature at 0°C.
 - The reaction mixture is allowed to warm to room temperature.
 - A solution of bromine (4 ml) in dichloromethane (10 ml) is added to the reaction mixture.

- The reaction is stirred at room temperature for 50 minutes.
- The reaction is quenched by pouring the mixture into a water/ice mixture.
- The product is extracted with dichloromethane.
- The combined organic phases are dried over magnesium sulfate, filtered, and the solvent is removed under vacuum.
- The resulting residue is purified by column chromatography on silica gel, eluting with a 9:1 heptane/ethyl acetate mixture.
- This procedure yields 9 g (57%) of **Ethyl 5-bromothiophene-3-carboxylate**.^[1]

Synthesis Workflow



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Caption: Workflow for the synthesis of **Ethyl 5-bromothiophene-3-carboxylate**.

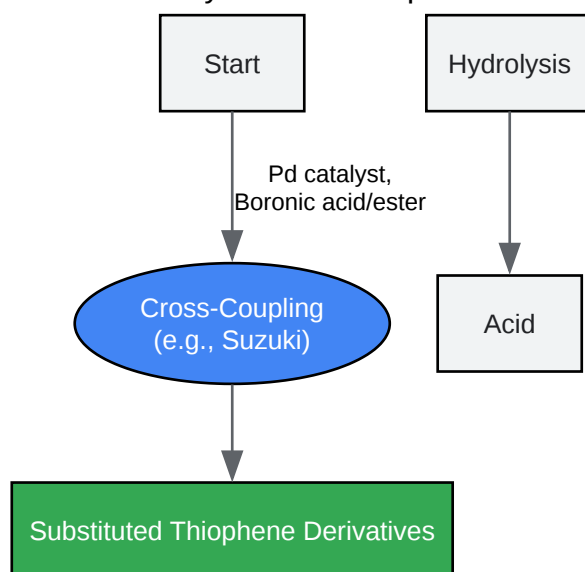
Reactivity and Applications

Ethyl 5-bromothiophene-3-carboxylate is a versatile intermediate due to its two reactive sites: the bromine atom, which can participate in cross-coupling reactions, and the ester group, which can be hydrolyzed or otherwise modified.

- **Building Block:** It serves as a key starting material for the synthesis of more complex molecules.^[1] Its structure is a precursor for various compounds with potential applications in pharmaceuticals and agrochemicals.^[2]
- **Hydrolysis:** The ethyl ester can be hydrolyzed to the corresponding carboxylic acid, 5-bromothiophene-3-carboxylic acid, which is another useful synthetic intermediate.^[1]^[5]
- **Cross-Coupling Reactions:** The C-Br bond can be utilized in various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Stille, Heck) to form new carbon-carbon or carbon-heteroatom bonds. This is a common strategy for elaborating the thiophene core.

Core Reactivity Diagram

Key Reactions of Ethyl 5-bromothiophene-3-carboxylate



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Caption: Core reactivity of **Ethyl 5-bromothiophene-3-carboxylate**.

Spectral Data

Detailed experimental spectral data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **Ethyl 5-bromothiophene-3-carboxylate** are not readily available in the public domain literature reviewed for this guide. Researchers are advised to acquire this data upon synthesis or purchase for compound verification.

Safety and Handling

Ethyl 5-bromothiophene-3-carboxylate is considered a hazardous chemical. Adherence to safety protocols is essential.

- General Handling: Use in a well-ventilated area or under a chemical fume hood.[6][7] Avoid contact with skin, eyes, and clothing.[6] Do not ingest or inhale.[6]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[6]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][7] Protect from light.[6]
- Incompatible Materials: Strong oxidizing agents.[6]
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water.[6]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[6]
 - Inhalation: Move the victim to fresh air.[6]
 - Ingestion: Immediately call a poison center or doctor.[6]

This safety information is a summary. Always consult the full Safety Data Sheet (SDS) before handling the chemical.

Conclusion

Ethyl 5-bromothiophene-3-carboxylate is a valuable and reactive intermediate in organic synthesis. Its well-defined synthesis and dual functionality make it an important tool for medicinal chemists and material scientists. While its direct biological activity is not the primary focus, its role as a precursor to novel compounds with potential therapeutic or material applications is significant. Proper handling and storage are crucial due to its hazardous nature. The lack of publicly available spectral data underscores the need for thorough analytical characterization in any research or development context.

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